

Atroscine chemical structure and properties

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Compound of Interest

Compound Name: Atroscine
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Atroscine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Atroscine is a tropane alkaloid that acts as a competitive antagonist of muscarinic acetylcholine receptors. It is the racemic form of hyoscine, also known as scopolamine. The pharmacologically active component of **Atroscine** is the levorotatory isomer, (-)-hyoscine (scopolamine). This guide provides a detailed overview of the chemical structure, properties, pharmacology, and key experimental methodologies related to **Atroscine**.

Chemical Structure and Properties

Atroscine is structurally similar to atropine, with the key distinction being the presence of an epoxide group across the C6 and C7 positions of the tropane ring.

Table 1: Chemical Identifiers and Properties of **Atroscine**

Property	Value
IUPAC Name	[(1R,2R,4S,5S,7s,9s)-9-methyl-3-oxa-9-azatricyclo[3.3.1.0 ^{2,4}]nonan-7-yl] (2S)-3-hydroxy-2-phenylpropanoate[1]
Synonyms	(±)-Scopolamine, dl-Hyoscine, Racemic scopolamine[2]
CAS Number	138-12-5[1]
Molecular Formula	C ₁₇ H ₂₁ NO ₄ [1]
Molecular Weight	303.35 g/mol [1]

Table 2: Physicochemical Properties of **Atroscine** and Related Compounds

Property	Atroscine (dl-Hyoscine)	(-)-Scopolamine (l-Hyoscine)	Atropine (dl-Hyoscyamine)
Melting Point	195-197 °C (hydrobromide salt, decomposes)[2][3]	Data not readily available for free base	115-118 °C[4]
Boiling Point	460.31 °C (estimated)	Data not readily available	431.53 °C (rough estimate)[4]
Solubility	Soluble in DMSO.[5] Atroscine hydrobromide is highly soluble in water.[3]	Data not readily available for free base	Soluble in ethanol, DMSO, and dimethylformamide. Solubility in PBS (pH 7.2) is approximately 10 mg/mL.[6]
pKa	Data not readily available	Data not readily available	9.7 (at 21°C)[4]

Pharmacology

Mechanism of Action

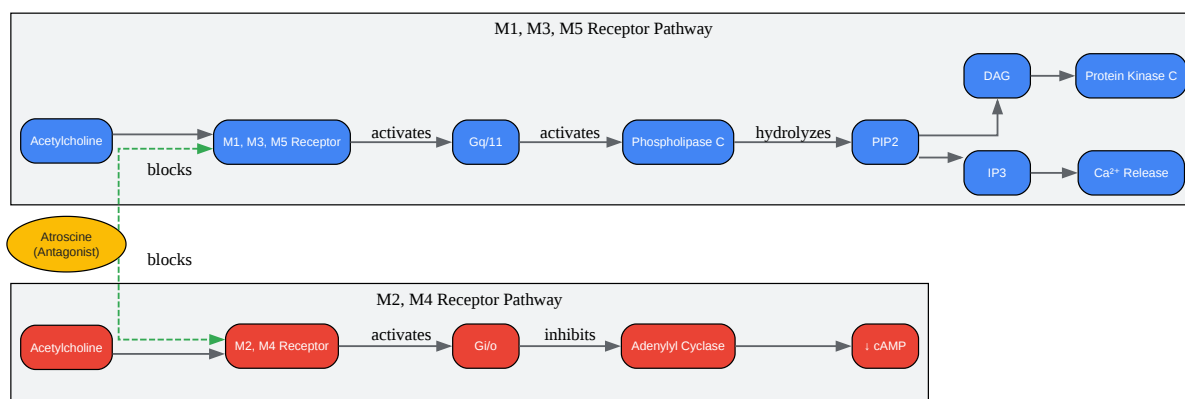
Atroscine functions as a non-selective, competitive antagonist at muscarinic acetylcholine receptors (mAChRs), subtypes M1 through M5.^{[7][8]} By binding to these receptors, it blocks the effects of the neurotransmitter acetylcholine. This inhibition of the parasympathetic nervous system leads to a variety of physiological effects.

Signaling Pathways

The five subtypes of muscarinic receptors are coupled to different G-protein signaling cascades:

- **M1, M3, and M5 Receptors:** These receptors couple to Gq/11 proteins. Activation of this pathway stimulates phospholipase C (PLC), which leads to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium, while DAG activates protein kinase C (PKC).
- **M2 and M4 Receptors:** These receptors couple to Gi/o proteins, which inhibit adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.^[5]

The following diagram illustrates the primary signaling pathways affected by **Atroscine's** antagonistic action on muscarinic receptors.



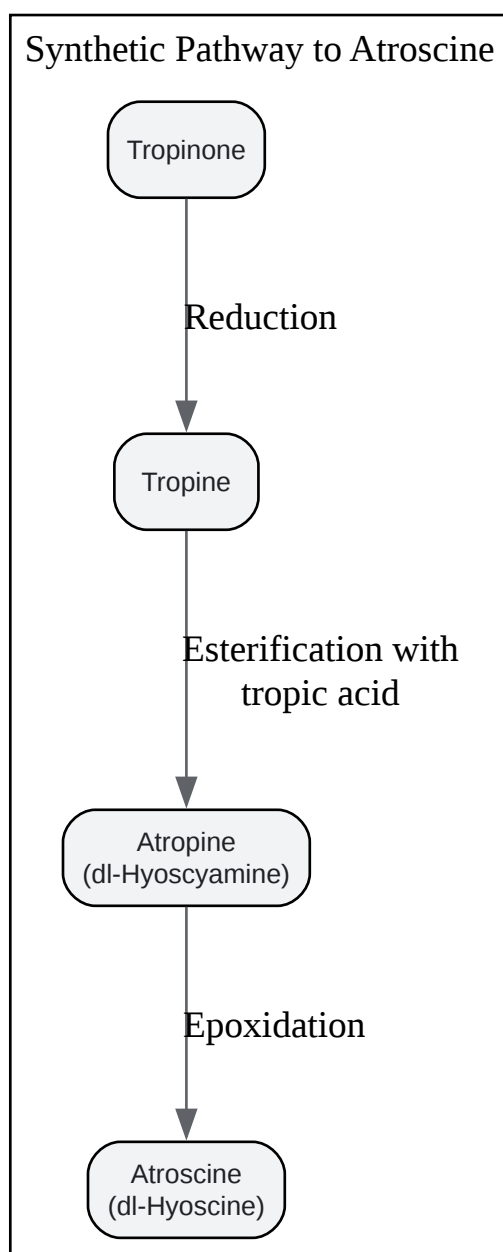
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Caption: Antagonistic action of **Atroscine** on muscarinic receptor signaling pathways.

Experimental Protocols

Synthesis of Atroscine (Racemic Scopolamine)

While **Atroscine** is often extracted from plants of the Solanaceae family, a common synthetic route involves the epoxidation of atropine or a related precursor. A representative synthetic scheme is outlined below.



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Caption: Simplified synthetic workflow for **Atroscine**.

A general protocol for the epoxidation step would involve dissolving atropine in a suitable solvent and reacting it with an epoxidizing agent, such as a peroxy acid (e.g., m-chloroperoxybenzoic acid), followed by purification.

Radioligand Binding Assay for Muscarinic Receptors

This protocol is used to determine the binding affinity (K_i) of **Atroscine** for muscarinic receptor subtypes.

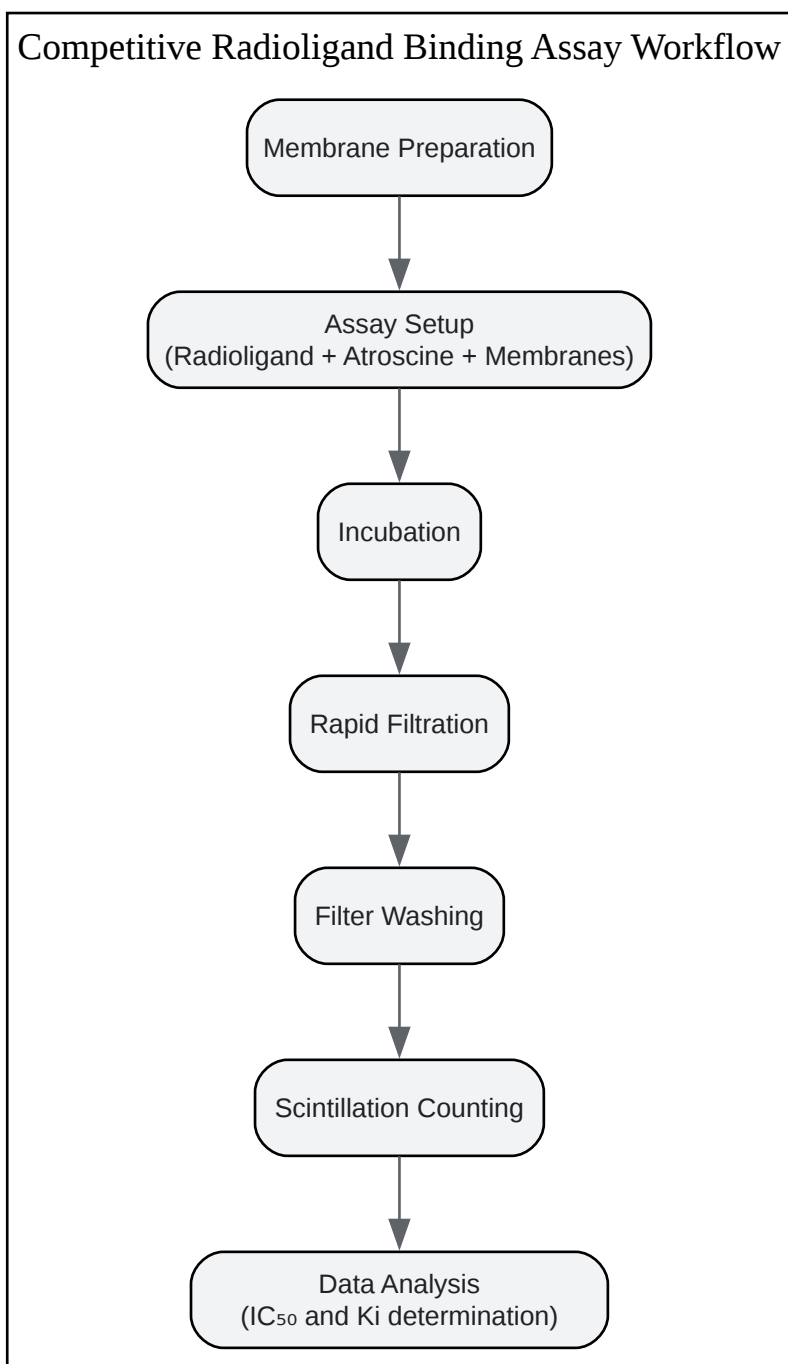
4.2.1. Membrane Preparation

- Homogenize tissue (e.g., rat brain) or cells expressing the target muscarinic receptor subtype in ice-cold buffer.
- Centrifuge the homogenate at low speed to remove nuclei and cellular debris.
- Centrifuge the resulting supernatant at high speed to pellet the cell membranes.
- Wash the membrane pellet by resuspension in fresh buffer and recentrifugation.
- Resuspend the final pellet in assay buffer and determine the protein concentration.

4.2.2. Competition Binding Assay

- In a 96-well plate, add a fixed concentration of a suitable radioligand (e.g., [^3H]-N-methylscopolamine) to each well.
- Add varying concentrations of unlabeled **Atroscine** to the wells.
- Initiate the binding reaction by adding the prepared cell membranes.
- Incubate the plate to allow the binding to reach equilibrium.
- Terminate the reaction by rapid filtration through a glass fiber filter mat to separate bound from free radioligand.
- Wash the filters with ice-cold buffer to remove non-specifically bound radioligand.
- Measure the radioactivity retained on the filters using a scintillation counter.
- Calculate the specific binding at each concentration of **Atroscine** and determine the IC_{50} , which can then be used to calculate the K_i value.

The following diagram outlines the workflow for a competitive radioligand binding assay.



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Caption: Workflow for a competitive radioligand binding assay.

Isolated Guinea Pig Ileum Assay for Anticholinergic Activity

This functional assay measures the ability of **Atroscine** to inhibit acetylcholine-induced smooth muscle contraction.

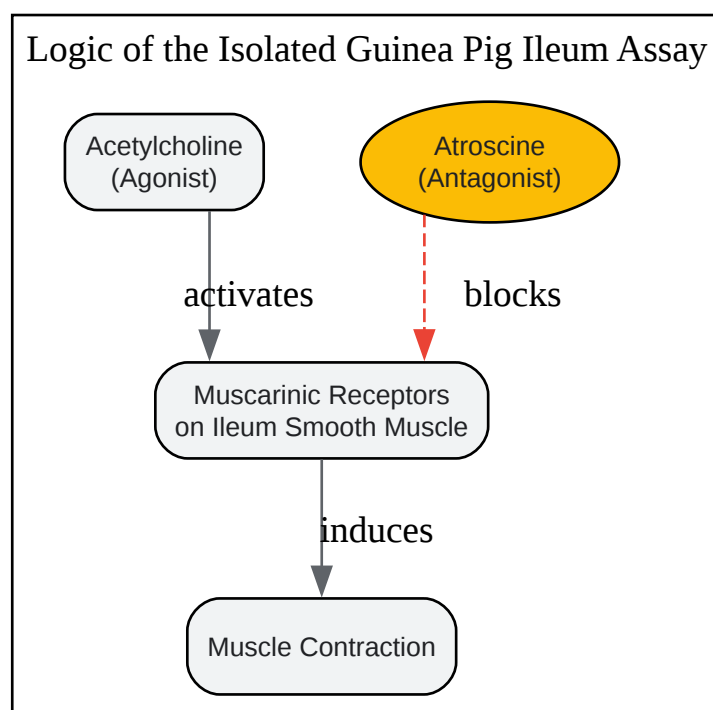
4.3.1. Tissue Preparation

- Humanely euthanize a guinea pig and dissect a segment of the ileum.
- Clean the ileum segment and suspend it in an isolated organ bath containing oxygenated Tyrode's solution at 37°C.
- Attach one end of the tissue to a fixed point and the other to an isometric force transducer to record contractions.
- Allow the tissue to equilibrate under a constant resting tension.

4.3.2. Experimental Procedure

- Establish a cumulative concentration-response curve for acetylcholine to determine the EC_{50} .
- Wash the tissue and allow it to return to baseline.
- Add a known concentration of **Atroscine** to the organ bath and incubate for a set period.
- In the presence of **Atroscine**, re-establish the acetylcholine concentration-response curve.
- A rightward shift in the acetylcholine concentration-response curve indicates competitive antagonism by **Atroscine**. The magnitude of this shift can be used to calculate the pA_2 value, a measure of the antagonist's potency.

The logical relationship in this experiment is depicted below.



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Caption: Logical relationship of agonist and antagonist in the functional assay.

Conclusion

Atroscine, as a racemic mixture of hyoscine, serves as a valuable tool in pharmacological research for studying the effects of muscarinic acetylcholine receptor antagonism. Its well-defined mechanism of action and the availability of robust in vitro assays make it a cornerstone for investigating cholinergic signaling and for the development of new anticholinergic drugs. This guide provides a foundational understanding of its chemical and pharmacological properties, along with detailed experimental frameworks for its characterization.

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